

A Comprehensive Technical Guide to N-Hydroxytetrachlorophthalimide

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Compound of Interest

Compound Name: *N*-hydroxytetrachlorophthalimide

Cat. No.: B1584763

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identity

N-hydroxytetrachlorophthalimide is a potent reagent extensively utilized in modern organic synthesis. Its robust chemical properties make it an invaluable tool in the development of novel pharmaceuticals, agrochemicals, and advanced materials. This guide provides an in-depth overview of its chemical identity, properties, and key applications, with a focus on its utility for research and development professionals.

Chemical Identifiers

The unambiguous identification of chemical compounds is critical for regulatory compliance, safety, and reproducibility in research. **N-hydroxytetrachlorophthalimide** is most definitively identified by its CAS number.

Identifier	Value	Citation
CAS Number	85342-65-0	[1] [2] [3]
MDL Number	MFCD29088000	[1] [3]
PubChem Substance ID	329772721	[3] [4]
EC Number	Not available in search results	
Reaxys Registry Number	236019	

Synonyms

N-hydroxytetrachlorophthalimide is known by several synonyms in the chemical literature and commercial catalogs. Awareness of these alternative names is crucial for conducting comprehensive literature searches and sourcing the reagent.

- 4,5,6,7-Tetrachloro-2-hydroxy-1H-isoindole-1,3(2H)-dione[\[1\]](#)[\[5\]](#)
- Tetrachloro-N-hydroxyphthalimide[\[1\]](#)[\[5\]](#)
- 4,5,6,7-Tetrachloro-2-hydroxyisoindoline-1,3-dione[\[2\]](#)
- 3,4,5,6-Tetrachloro-N-hydroxyphthalimide[\[2\]](#)
- TCNHPI[\[2\]](#)[\[4\]](#)

Physicochemical and Spectroscopic Data

The following table summarizes the key physicochemical properties of **N-hydroxytetrachlorophthalimide**. This data is essential for designing experiments, ensuring safe handling, and predicting its behavior in various chemical systems.

Property	Value	Citation
Molecular Formula	C ₈ HCl ₄ NO ₃	[1][3]
Molecular Weight	300.91 g/mol	[1][3]
Appearance	White to off-white or yellowish powder/crystal	[1][2]
Melting Point	253 - 255 °C	[1]
Purity	≥ 97% or >98.0% (HPLC)	[1][2]
Solubility	Soluble in polar organic solvents such as DMF and DMSO; sparingly soluble in water.	[6]
Storage Conditions	Store at room temperature, under inert gas, in a cool, dry, well-ventilated area away from light and moisture.	[1][6]

Applications in Research and Development

N-hydroxytetrachlorophthalimide (TCNHPI) is a versatile reagent with a wide range of applications, primarily stemming from its ability to act as a precursor to redox-active esters and its role in oxidation chemistry.[4][7]

- **Cross-Coupling Reactions:** TCNHPI is instrumental in the formation of redox-active esters from carboxylic acids. These esters are highly effective coupling partners in nickel-catalyzed reactions, enabling the formation of carbon-carbon bonds, such as in the coupling of alkyl carboxylic acids with boronic acids or aryl zinc reagents.[4]
- **C-H Functionalization:** A notable application is in the electrochemical allylic C-H oxidation, a method developed by the Baran group.[4][8] This provides a more sustainable and scalable alternative to traditional methods that often rely on toxic or precious metal reagents.[4]
- **Oxidation Catalysis:** In conjunction with co-catalysts like 1,4-diamino-2,3-dichloroanthraquinone (DADCAQ), TCNHPI forms an efficient metal-free system for the

aerobic oxidation of aromatic hydrocarbons.[4][9]

- **Pharmaceutical and Agrochemical Synthesis:** Its role as a powerful oxidizing agent and an intermediate makes it valuable in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.[1][6] It has potential applications in drug formulation to create compounds with improved bioavailability.[1]
- **Polymer Chemistry:** TCNHPI serves as an intermediate in the synthesis of polymers, contributing to materials with enhanced properties such as thermal stability and flame retardancy due to its high chlorine content.[1][9]

Experimental Protocols

While specific experimental conditions can vary based on the substrate and desired outcome, the following provides a generalized protocol for a key application of **N-hydroxytetrachlorophthalimide**: the synthesis of a redox-active ester for cross-coupling reactions.

Generalized Protocol for the Synthesis of a Redox-Active Ester

This protocol outlines the condensation reaction between a carboxylic acid and **N-hydroxytetrachlorophthalimide** to form a redox-active ester.

Materials:

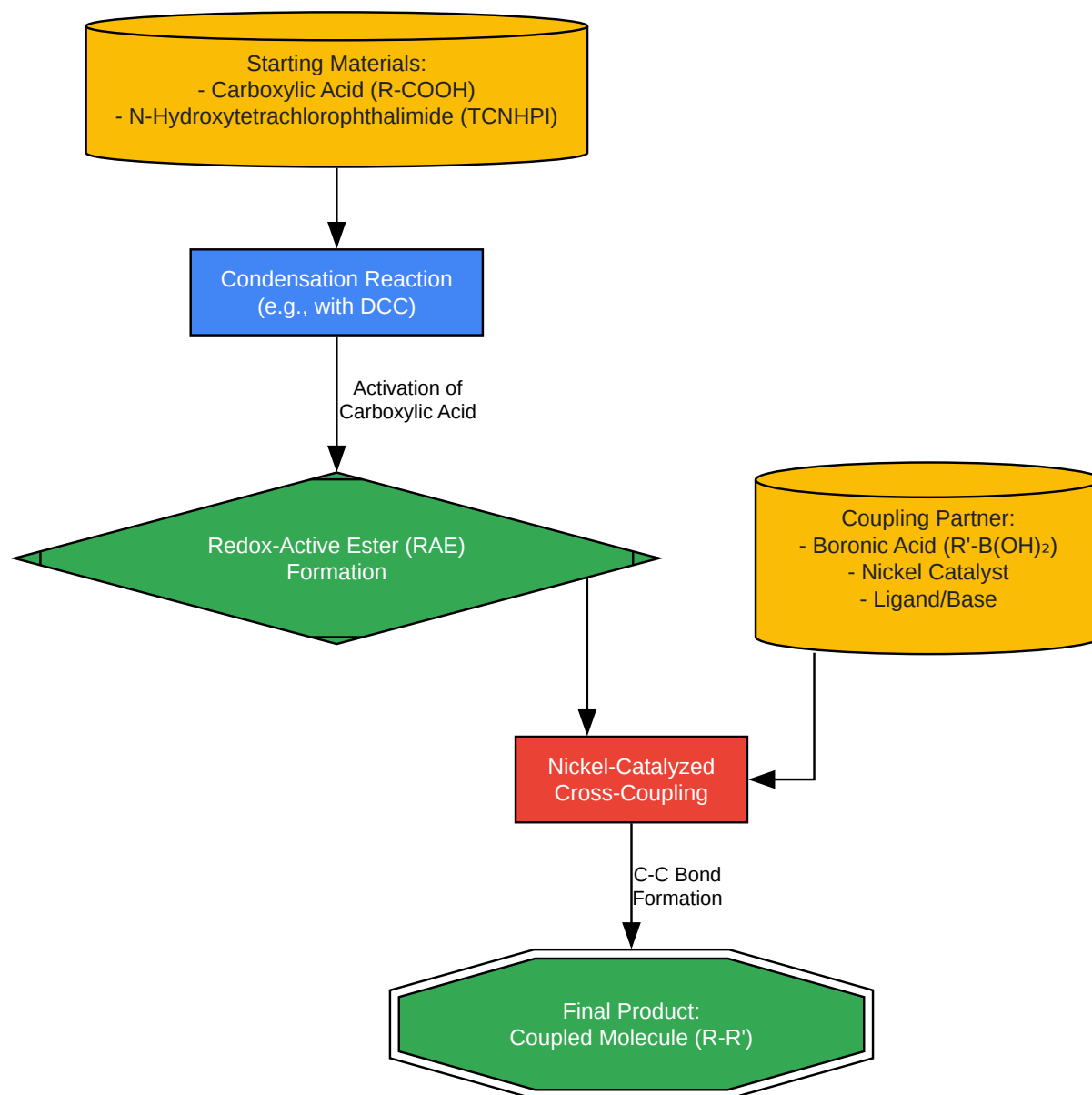
- Carboxylic acid of interest
- **N-hydroxytetrachlorophthalimide (TCNHPI)**
- N,N'-Dicyclohexylcarbodiimide (DCC) or another suitable coupling agent
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Inert gas atmosphere (e.g., Nitrogen, Argon)

Procedure:

- **Reaction Setup:** In a flame-dried, round-bottom flask under an inert atmosphere, dissolve the carboxylic acid (1.0 equivalent) and **N-hydroxytetrachlorophthalimide** (1.1 equivalents) in the anhydrous solvent.
- **Addition of Coupling Agent:** To the stirred solution, add the coupling agent (e.g., DCC, 1.1 equivalents) portion-wise at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for a specified time (typically 2-12 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, filter the reaction mixture to remove the urea byproduct (if DCC is used). The filtrate is then typically washed with an aqueous solution (e.g., saturated sodium bicarbonate, brine), dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude redox-active ester can be purified by column chromatography on silica gel or by recrystallization to yield the final product.

Visualized Workflows and Pathways

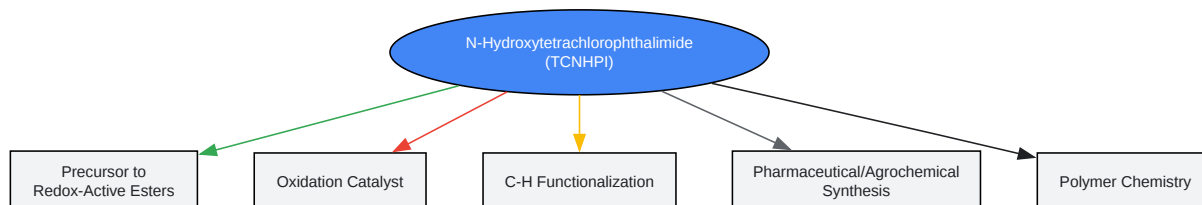
To better illustrate the utility of **N-hydroxytetrachlorophthalimide** in a practical research context, the following diagrams depict a logical workflow for its application in a nickel-catalyzed cross-coupling reaction.



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Caption: Workflow for Redox-Active Ester Synthesis and Cross-Coupling.

The following diagram illustrates the logical relationship of **N-hydroxytetrachlorophthalimide** to its applications.



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Caption: Key Application Areas of **N-Hydroxytetrachlorophthalimide**.

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